

propamocarb hydrochloride stability in storage

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Propamocarb hydrochloride

CAS No.: 25606-41-1

Cat. No.: S562066

Get Quote

Propamocarb Hydrochloride Stability Profile

Property	Specification / Condition	Value / Stability	Source / Context
Thermal Stability	Stable at 55°C for 2 years	Stable	Technical material, long-term [1]
Thermal Degradation	Degradation point	150 °C	EU regulatory data [2]
Hydrolytic Stability	pH 5 (25°C)	Half-life: $\sim 1.3 \times 10^7$ years	Technical material [1]
	pH 9 (25°C)	Half-life: $\sim 1.3 \times 10^3$ years	Technical material [1]
	pH 14	Half-life: 5 days	Technical material [1]
Storage Conditions	Recommended temperature	4 °C	Laboratory chemical standard [3]
	Container	Tightly closed, dry, well-ventilated place	Laboratory chemical standard [3]

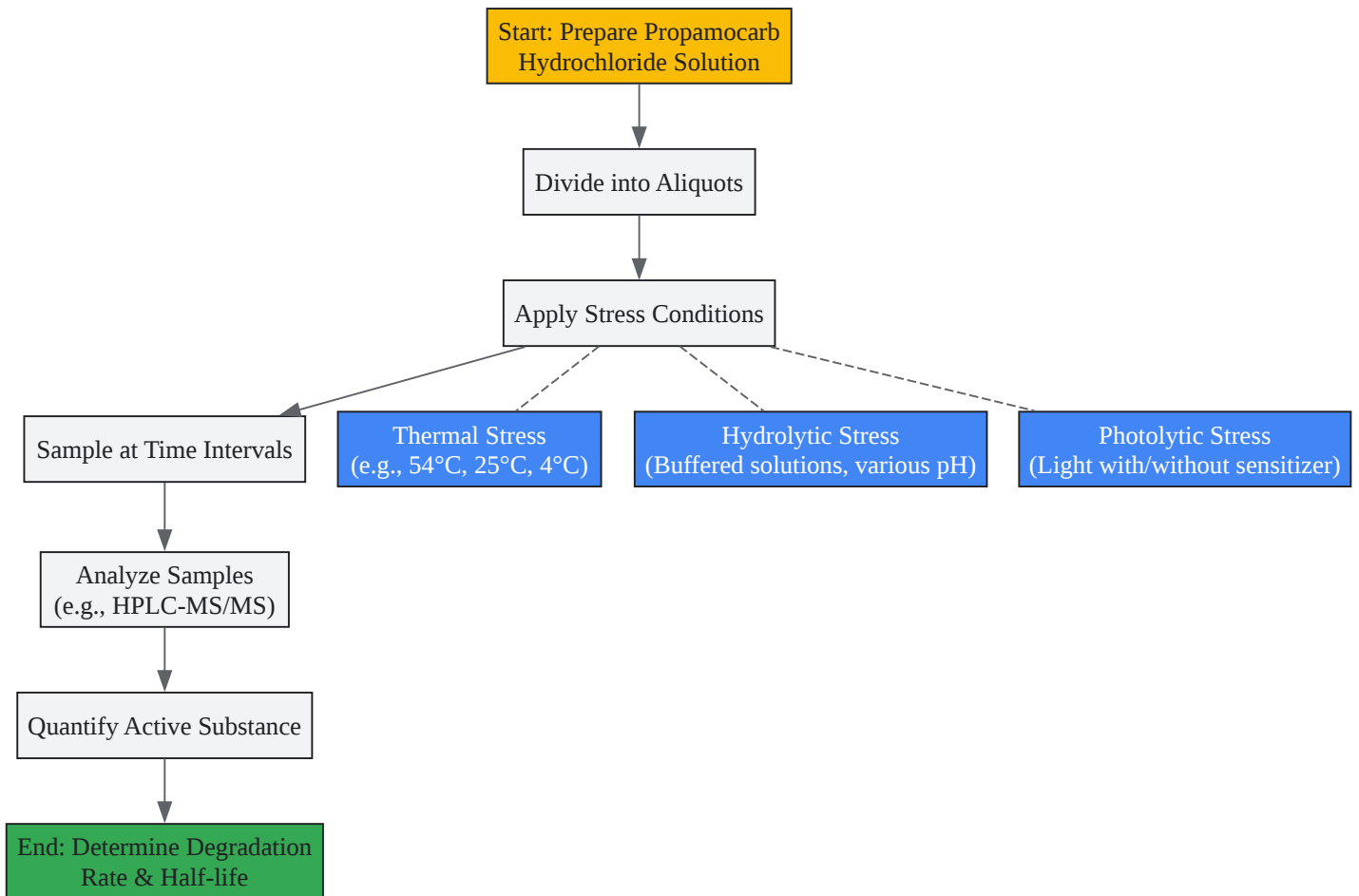
Property	Specification / Condition	Value / Stability	Source / Context
Photostability	Stability to light (with acetone)	Stable	Technical material [1]
Physical State	Typical form at room temperature	Colourless, very hygroscopic crystalline solid	Technical material [1]

Frequently Asked Questions (FAQs)

- **Q1: What are the critical storage conditions to ensure propamocarb hydrochloride's stability?**
 - **A1:** The primary goal is to prevent moisture absorption, as the technical material is **very hygroscopic** [1]. For long-term storage, keep the container **tightly closed** in a **cool (e.g., 4°C), dry, and well-ventilated place** [3]. The substance is thermally stable for extended periods at elevated temperatures (2 years at 55°C) [1], but cool storage is recommended for laboratory standards.
- **Q2: How stable is propamocarb hydrochloride in aqueous solutions across different pH levels?**
 - **A2:** It is highly stable to hydrolysis across a wide pH range. Its half-life is exceptionally long in acidic and neutral conditions but decreases significantly in strong alkaline environments (pH 14) to **5 days** [1]. For experimental solutions, consider pH buffering if prolonged stability in alkaline conditions is required.
- **Q3: What personal protective equipment (PPE) should be used when handling this compound?**
 - **A3:** Safety data sheets classify it as causing **skin irritation, serious eye irritation, and may cause an allergic skin reaction** [3]. Recommended PPE includes:
 - **Eye/Face Protection:** Face shield and safety glasses [3].
 - **Skin Protection:** Wear protective gloves inspected prior to use. Employ proper glove removal technique to avoid skin contact [3].
 - **General Handling:** Avoid inhalation of vapour or mist and contact with skin and eyes. Wash hands before breaks and after work [3].

Experimental Stability Assessment Workflow

For a comprehensive stability evaluation, you can follow this general workflow. Specific parameters (e.g., concentration, analytical method) should be defined based on your experimental goals.



[Click to download full resolution via product page](#)

Key Experimental Protocols

- **Forced Degradation (Stability-Indicating Method Development):** Subject the substance to harsher conditions than typical storage to identify potential degradation products. This includes **heat (e.g., 54°C)**, **acidic and basic hydrolysis (e.g., 0.1M HCl/NaOH)**, and **oxidative stress** [1]. Analyze samples using HPLC-MS/MS to separate and characterize the parent compound from its degradation products.
- **Analysis of Residues in Plant Matrices:** For determining residue levels in crops like cucumbers or radishes, use a validated **HPLC-MS/MS method**. The enforcement residue definition is "**Propamocarb (sum of propamocarb and its salts expressed as propamocarb)**" [4] [5]. These methods can achieve a **limit of quantification (LOQ) of 0.01 mg/kg** for high-water content commodities [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 685. Propamocarb (Pesticide residues in food: 1984 ... [inchem.org]
2. (Ref: SN 66752) Propamocarb hydrochloride [sitem.herts.ac.uk]
3. | 1X100MG | C9H21ClN2O2 | 690030 Propamocarb hydrochloride [hpc-standards.com]
4. Modification of the existing maximum residue levels for ... [pmc.ncbi.nlm.nih.gov]
5. Modification of the existing maximum residue level for ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [propamocarb hydrochloride stability in storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b562066#propamocarb-hydrochloride-stability-in-storage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com